

# Preparation of NVP-ADW742 Stock Solution in DMSO: An Application Note and Protocol

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## Compound of Interest

Compound Name: **NVP-ADW742**

Cat. No.: **B1662999**

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## Abstract

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the preparation, storage, and handling of a stock solution of **NVP-ADW742** using dimethyl sulfoxide (DMSO) as the solvent. **NVP-ADW742** is a potent and selective inhibitor of the insulin-like growth factor 1 receptor (IGF-1R) tyrosine kinase, with an IC<sub>50</sub> of 0.17 μM.[1][2][3] It also inhibits the insulin receptor (InsR) at higher concentrations (IC<sub>50</sub> = 2.8 μM).[1][4] Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of experimental results. This guide includes detailed protocols, quantitative data tables, and a visual workflow to facilitate seamless integration into laboratory practices.

## Introduction

**NVP-ADW742** is a small molecule inhibitor that has been extensively used in preclinical studies to investigate the role of the IGF-1R signaling pathway in various cancers.[5] It has been shown to induce antiproliferative and proapoptotic effects in a range of tumor cells.[1] Given its therapeutic potential, accurate and consistent preparation of **NVP-ADW742** solutions is paramount for both in vitro and in vivo studies. DMSO is the recommended solvent for preparing high-concentration stock solutions of **NVP-ADW742** due to the compound's high solubility in it.[2][6][7]

## Physicochemical Properties of NVP-ADW742

A summary of the key physicochemical properties of **NVP-ADW742** is presented in Table 1. This information is essential for calculating the required amounts of compound and solvent for stock solution preparation.

Property	Value	Source(s)
Molecular Weight	453.58 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[8]</a>
Molecular Formula	C <sub>28</sub> H <sub>31</sub> N <sub>5</sub> O	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	475488-23-4	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Crystalline solid	<a href="#">[7]</a>
Purity	≥98%	<a href="#">[8]</a>

## Solubility of NVP-ADW742

The solubility of **NVP-ADW742** in various solvents is a critical factor in the preparation of stock and working solutions. Table 2 provides solubility data for **NVP-ADW742** in commonly used laboratory solvents. For preparing high-concentration stock solutions, DMSO is the solvent of choice.

Solvent	Solubility	Notes	Source(s)
DMSO	≥ 19.23 mg/mL (≥ 42.40 mM)	May require ultrasonication to fully dissolve. Use fresh DMSO as it can absorb moisture, which reduces solubility.	[2][4]
	22 mg/mL (48.5 mM)	[2]	
	30 mg/mL	[7]	
	50 mM		
Ethanol	10 mM		
	20 mg/mL	[2]	
Water	Insoluble	[2]	

## Experimental Protocol: Preparation of a 10 mM NVP-ADW742 Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **NVP-ADW742** in DMSO. The concentration can be adjusted based on specific experimental needs by modifying the amounts of **NVP-ADW742** and DMSO accordingly.

## Materials and Equipment

- **NVP-ADW742** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes

- Vortex mixer
- Ultrasonic water bath (optional, but recommended)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

## Step-by-Step Procedure

- Calculate the required mass of **NVP-ADW742**:
  - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
    - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight ( g/mol )
    - Mass (mg) = 10 mmol/L x 0.001 L x 453.58 g/mol x 1000 mg/g = 4.5358 mg
- Weigh **NVP-ADW742**:
  - Carefully weigh out approximately 4.54 mg of **NVP-ADW742** powder using a calibrated analytical balance and place it into a sterile microcentrifuge tube or amber glass vial.
- Add DMSO:
  - Add 1 mL of anhydrous DMSO to the tube/vial containing the **NVP-ADW742** powder.
- Dissolve the Compound:
  - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
  - If the compound does not fully dissolve, sonicate the solution in an ultrasonic water bath for 5-10 minutes.<sup>[4]</sup> Visually inspect the solution to ensure there are no visible particles.
- Storage:
  - Once fully dissolved, the stock solution should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -20°C or -80°C in tightly sealed tubes/vials.

## Stock Solution Storage and Stability

Proper storage is crucial to maintain the integrity of the **NVP-ADW742** stock solution.

Storage Temperature	Stability	Source(s)
-20°C	Up to 1 year	<a href="#">[1]</a> <a href="#">[4]</a>
-80°C	Up to 2 years	<a href="#">[1]</a> <a href="#">[4]</a>

Note: It is recommended to minimize the number of freeze-thaw cycles to prevent degradation of the compound. Aliquoting the stock solution into smaller volumes for single-use is best practice.

## Application Notes

### Typical Working Concentrations

The optimal working concentration of **NVP-ADW742** will vary depending on the cell line and experimental design. Table 4 provides a range of concentrations reported in the literature for in vitro and in vivo studies.

Application	Concentration/Dose	Notes	Source(s)
In Vitro (Cell-based assays)	0.1 - 10 µM	Dose-dependently inhibits serum-induced cell growth.	<a href="#">[1]</a> <a href="#">[4]</a>
0.1 - 9 µM	Blocks IGF-1-induced phosphorylation of IGF-1R and Akt.	<a href="#">[1]</a> <a href="#">[4]</a>	
In Vivo (Mouse models)	10 mg/kg (Intraperitoneal)	Administered twice daily.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
50 mg/kg (Oral gavage)	Administered twice daily.	<a href="#">[1]</a> <a href="#">[4]</a>	

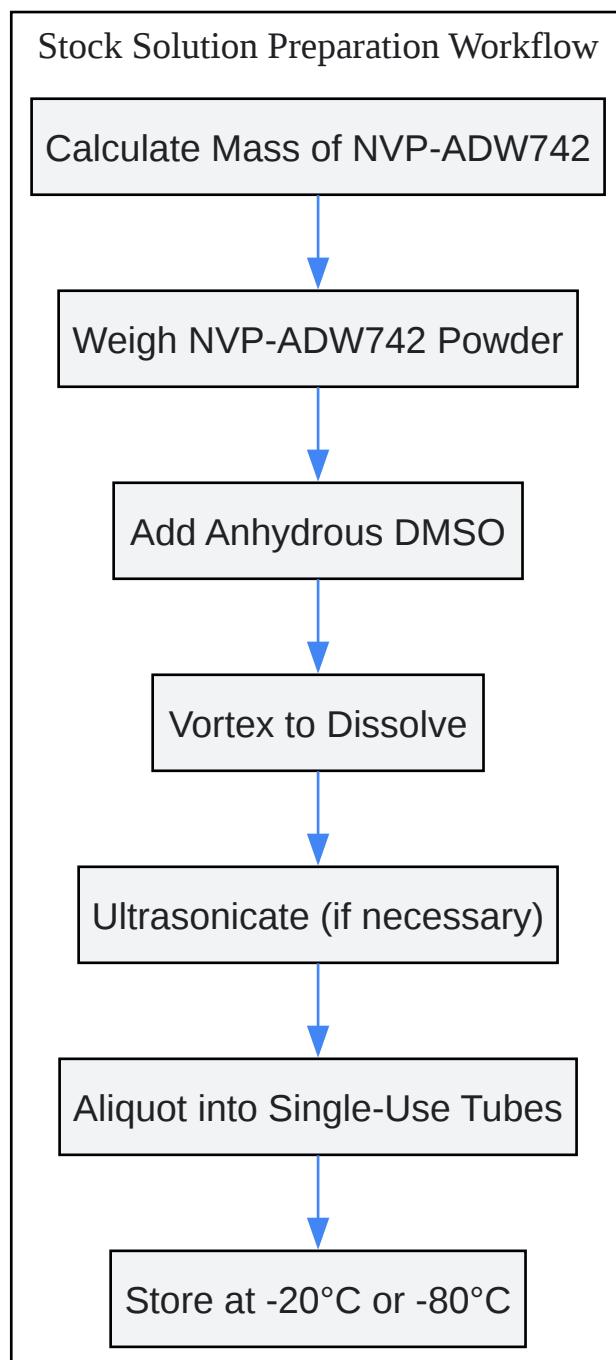
## Preparation of Working Solutions

To prepare a working solution from the 10 mM DMSO stock, dilute the stock solution in the appropriate cell culture medium or vehicle for in vivo studies. It is important to ensure that the final concentration of DMSO in the working solution is low (typically <0.1%) to avoid solvent-induced toxicity.

For in vivo studies, a common vehicle formulation involves a multi-step dilution process. For example, a formulation could be prepared by adding the DMSO stock to a mixture of PEG300, Tween-80, and saline.<sup>[4][9]</sup> It is recommended to prepare fresh working solutions for each experiment.

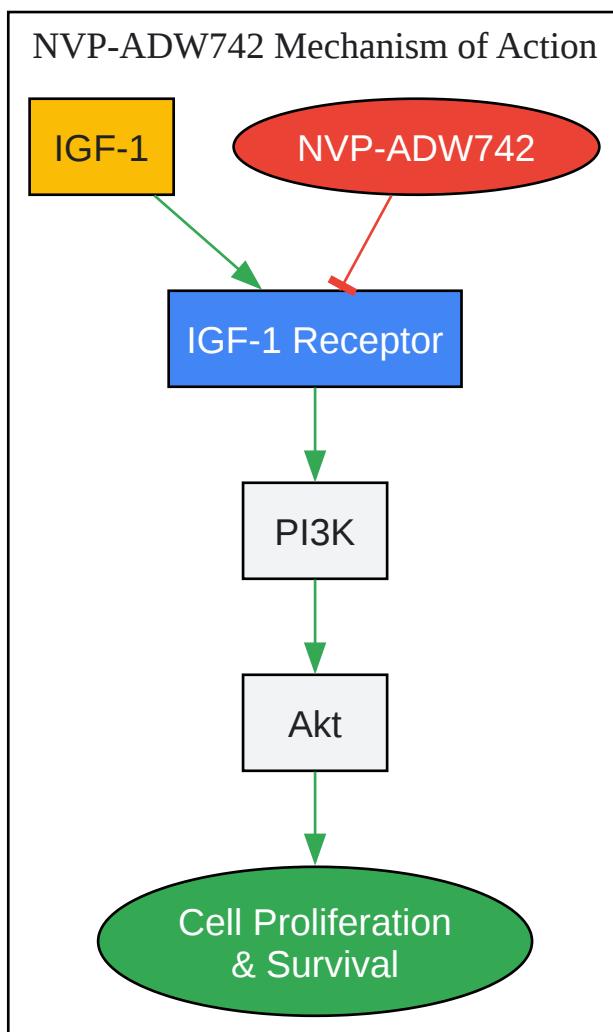
## Visual Workflow and Signaling Pathway

The following diagrams illustrate the experimental workflow for preparing the **NVP-ADW742** stock solution and the targeted signaling pathway.



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Caption: Workflow for **NVP-ADW742** stock solution preparation.



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Caption: **NVP-ADW742** inhibits the IGF-1R signaling pathway.

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